# Methyl 2-cyano-2-methylpropanoate structure

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Methyl 2-cyano-2-methylpropanoate* |
| *CAS No.:* | *72291-30-6* |
| *Cat. No.:* | *B1313631* |

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An In-Depth Technical Guide to **Methyl 2-cyano-2-methylpropanoate**: Structure, Synthesis, and Applications

## Abstract

**Methyl 2-cyano-2-methylpropanoate** (CAS No. 72291-30-6) is a multifunctional chemical intermediate of significant interest in modern organic synthesis.[1] Characterized by the presence of both a cyano and a methyl ester group attached to a quaternary carbon center, this compound offers unique reactivity that makes it a valuable building block for complex molecular architectures.[2][3] This guide provides a comprehensive overview of its molecular structure, physicochemical properties, spectroscopic signature, synthesis methodologies, and key applications in the pharmaceutical and material science sectors. The narrative is designed for researchers, chemists, and drug development professionals, offering field-proven insights into its practical utility and handling.

## Molecular Structure and Physicochemical Properties

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**Methyl 2-cyano-2-methylpropanoate** is an α-cyano ester, a class of compounds known for their versatile reactivity. Its structure features a central quaternary carbon, which imparts specific steric and electronic properties to the molecule. This structural arrangement is a key feature in many bioactive molecules and advanced polymers.[4]

## Structural Representation

The core structure consists of a propanoate backbone with two methyl groups and a cyano group at the α-position (carbon-2).

Caption: 2D structure of **Methyl 2-cyano-2-methylpropanoate**.

## Key Identifiers and Properties

For unambiguous identification and sourcing, the following identifiers are critical. The physicochemical properties are summarized for quick reference.

| Property | Value | Source(s) |
|---|---|---|
| IUPAC Name | methyl 2-cyano-2-methylpropanoate | [3] |
| CAS Number | 72291-30-6 | [5] |
| Molecular Formula | $C_6H_9NO_2$ | [3][5] |
| Molecular Weight | 127.14 g/mol | [5] |
| SMILES | CC(C)(C#N)C(=O)OC | [3] |
| InChIKey | TZPHOIMASXVLQZ-UHFFFAOYSA-N | [3] |
| Appearance | Clear Liquid | [6] |
| Storage | Store at room temperature, sealed in a dry place. | [7] |

## Spectroscopic Profile for Structural Elucidation

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Structural verification in a laboratory setting relies on a combination of spectroscopic techniques. The expected data for **Methyl 2-cyano-2-methylpropanoate** are as follows:

- $^{1}$H NMR Spectroscopy: The proton NMR spectrum is expected to be relatively simple. Due to the absence of protons on the α-carbon, spin-spin splitting will be minimal for the main signals.
  - A singlet corresponding to the three protons of the ester methyl group (-$OCH_3$).
  - A singlet corresponding to the six equivalent protons of the two geminal methyl groups (-$C(CH_3)_2$).
- $^{13}$C NMR Spectroscopy: The carbon NMR spectrum will show distinct signals for each unique carbon environment:
  - A signal for the quaternary α-carbon.
  - Signals for the geminal methyl carbons.
  - A signal for the ester methyl carbon.
  - A signal for the carbonyl carbon (C=O).
  - A signal for the nitrile carbon (C≡N).
- Infrared (IR) Spectroscopy: IR spectroscopy is crucial for identifying the key functional groups.
  - A strong, sharp absorption band around 2240-2260 $cm^{-1}$ is characteristic of the nitrile (C≡N) stretch.
  - A strong absorption band around 1735-1750 $cm^{-1}$ indicates the presence of the ester carbonyl (C=O) group.
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak ($M^+$) at m/z = 127, corresponding to the molecular weight of the compound. Common fragmentation patterns may include the loss of the methoxy group (-$OCH_3$) or the cyano group (-CN).

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# Chemical Reactivity and Synthesis

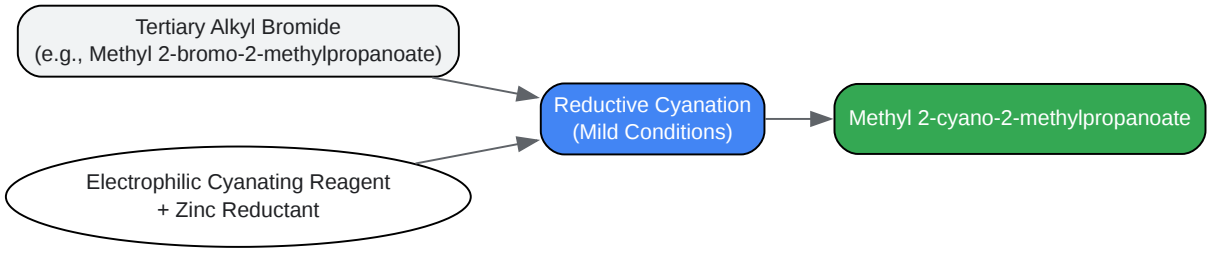
The synthetic utility of **Methyl 2-cyano-2-methylpropanoate** stems from the dual reactivity of its functional groups. The electron-withdrawing nature of the adjacent cyano and ester groups does not activate an α-hydrogen (as there is none), but it influences the reactivity of the carbonyl and nitrile moieties.

## Core Reactivity

- Hydrolysis: The ester group can be hydrolyzed under acidic or basic conditions to yield 2-cyano-2-methylpropanoic acid and methanol.[2]
- Nucleophilic Substitution: The cyano group can participate in nucleophilic substitution reactions, serving as a precursor for other functional groups.[2]
- Condensation Reactions: The compound can react with nucleophiles like amines or alcohols, although the steric hindrance from the quaternary center can influence reaction rates.[2] Esters lacking α-hydrogens, like this one, are important substrates in reactions like the Claisen condensation, where they can act as the electrophilic partner.[8]

## Synthesis Methodologies

Several synthetic routes are available, allowing for flexibility based on starting material availability and scale.[2] A common and efficient modern approach is the reductive cyanation of tertiary alkyl bromides.[4]




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Caption: Workflow for synthesis via reductive cyanation.

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Experimental Protocol: Reductive Cyanation

This method provides an efficient route to α-cyano esters bearing a quaternary carbon center, avoiding the use of highly toxic cyanide reagents.[4]

- Reaction Setup: To a solution of a tertiary alkyl bromide (e.g., methyl 2-bromo-2-methylpropanoate) in a suitable solvent like DMF, add an electrophilic cyanating reagent and zinc dust.[4]
- Execution: Stir the reaction mixture under mild conditions (e.g., room temperature) until the starting material is consumed, as monitored by TLC or GC-MS.
- Workup: Upon completion, quench the reaction with a suitable aqueous solution.
- Purification: Extract the product with an organic solvent, dry the organic layer, and concentrate it under reduced pressure. Purify the crude product using column chromatography to obtain high-purity **Methyl 2-cyano-2-methylpropanoate**.[4]

## Applications in Research and Drug Development

The unique structure of **Methyl 2-cyano-2-methylpropanoate** makes it a valuable intermediate in several high-value chemical industries.

- Pharmaceutical Synthesis: It serves as a key building block for synthesizing complex molecules and active pharmaceutical ingredients (APIs).[9][10] The nitrile-bearing all-carbon quaternary center is a common motif in many bioactive natural products and pharmaceuticals.[4] Introducing methyl groups can modulate a drug's physicochemical and pharmacokinetic properties, making this compound a useful tool in lead optimization.[11]
- Material Science: The compound is used in polymer production. Its incorporation into polymer chains can enhance properties such as thermal stability and chemical resistance, leading to the development of advanced materials for specialized applications.[9]
- Organic Synthesis: It is a versatile intermediate for agrochemicals and other fine chemicals.[2] Its dual functionality allows for a broad spectrum of chemical transformations, making it a cornerstone for creating complex molecular structures.[10]

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# Safety and Handling

Proper handling is essential to ensure laboratory safety. The compound is classified as causing serious eye irritation.[12]

| Hazard Category | Precautionary Measures | Source(s) |
|---|---|---|
| Hazards | Causes serious eye irritation (H319). Harmful if swallowed, in contact with skin, or inhaled. | [13] |
| Handling | Use only in a chemical fume hood. Avoid contact with skin and eyes. Wash hands thoroughly after handling. | [13][14] |
| PPE | Wear chemical-resistant gloves, safety goggles or face protection, and appropriate laboratory clothing. | [13] |
| Storage | Keep containers tightly closed in a dry, cool, and well-ventilated place. | [6] |
| First Aid (Eyes) | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. | [12] |
| Fire Fighting | Combustible liquid. Vapors are heavier than air. Use standard extinguishing media. | |

# Conclusion

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**Methyl 2-cyano-2-methylpropanoate** is a strategically important chemical intermediate whose value is derived from its unique molecular architecture. The combination of a methyl ester and a cyano group on a quaternary carbon center provides a synthetically versatile platform for constructing complex molecules. Its role in the synthesis of pharmaceuticals and advanced polymers underscores its significance in both academic research and industrial applications. A thorough understanding of its structure, reactivity, and safety protocols is paramount for harnessing its full potential in chemical innovation.

## References


- Chemsrc. (2025). **Methyl 2-cyano-2-methylpropanoate** | CAS#:72291-30-6. Retrieved from [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Understanding the Synthesis and Applications of **Methyl 2-cyano-2-methylpropanoate**: A Comprehensive Guide. Retrieved from [Link]
- Chemos GmbH & Co.KG. (n.d.). Safety Data Sheet: Methyl cyanoacetate. Retrieved from [Link]
- PubChem. (n.d.). 2-Cyano-2-methyl-propanoic acid methyl ester. Retrieved from [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). **Methyl 2-cyano-2-methylpropanoate**: A Versatile Intermediate for Organic Synthesis and Material Science. Retrieved from [Link]
- Ren, X., et al. (2021). Access to α-Cyano Carbonyls Bearing a Quaternary Carbon Center by Reductive Cyanation. Organic Letters, 23(8), 2527–2532. Retrieved from [Link]
- Wang, C., et al. (2017). Chemoselective Access to γ-Ketoesters with Stereogenic Quaternary α-Center or γ-Keto Nitriles by Aerobic Reaction of α-Cyanoesters and Styrenes. Organic Letters, 19(12), 3215–3218. Retrieved from [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Innovations in Material Science: The Role of **Methyl 2-cyano-2-methylpropanoate** in Polymer Production. Retrieved from [Link]
- Chemxpert Database. (n.d.). API Data Summary Report Of Methyl-2-Cyano-2-Methyl Propanoate. Retrieved from [Link]


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- Organic Chemistry Portal. (n.d.). Access to α-Cyano Carbonyls Bearing a Quaternary Carbon Center by Reductive Cyanation. Retrieved from [Link]
- Wang, Y., et al. (2013). [Application of methyl in drug design]. Yao Xue Xue Bao, 48(8), 1195-208. Retrieved from [Link]
- LibreTexts Chemistry. (2023). Reactivity of Alpha Hydrogens. Retrieved from [Link]

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## Sources

- 1. API Data Summary Report Of Methyl-2-Cyano-2-Methyl Propanoate [chemxpert.com]
- 2. Buy Methyl 2-cyano-2-methylpropanoate | 72291-30-6 [smolecule.com]
- 3. 2-Cyano-2-methyl-propanoic acid methyl ester | C6H9NO2 | CID 10964510 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Access to α-Cyano Carbonyls Bearing a Quaternary Carbon Center by Reductive Cyanation [organic-chemistry.org]
- 5. scbt.com [scbt.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. 72291-30-6|Methyl 2-cyano-2-methylpropanoate|BLD Pharm [bldpharm.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. nbinno.com [nbinno.com]
- 10. nbinno.com [nbinno.com]
- 11. [Application of methyl in drug design] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. fishersci.ch [fishersci.ch]
- 13. Methyl 2-cyano-2-methylpropanoate | CAS#:72291-30-6 | Chemsrc [chemsrc.com]
- 14. chemos.de [chemos.de]

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